

Application Notes and Protocols: Solubility of Dimethyloxalylglycine (DMOG) in DMSO versus Water

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyloxalylglycine

Cat. No.: B1670830

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Introduction

Dimethyloxalylglycine (DMOG) is a cell-permeable, competitive inhibitor of prolyl-4-hydroxylase domain (PHD) enzymes. By inhibiting these enzymes, which are responsible for the degradation of Hypoxia-Inducible Factor-1 α (HIF-1 α) in the presence of oxygen, DMOG effectively stabilizes HIF-1 α , leading to the activation of hypoxia-responsive genes. This mimetic of a hypoxic state has made DMOG a valuable tool in research areas such as angiogenesis, ischemia, cancer biology, and stem cell research. Understanding the solubility of DMOG in common laboratory solvents is critical for the accurate preparation of stock solutions and the design of robust in vitro and in vivo experiments. These application notes provide a detailed comparison of DMOG's solubility in dimethyl sulfoxide (DMSO) and water, along with protocols for its dissolution and a diagram of its mechanism of action.

Data Presentation: Solubility of Dimethyloxalylglycine

The solubility of DMOG in DMSO and water varies across different suppliers, which may be attributed to slight variations in the purity and crystalline form of the compound. The following table summarizes the reported solubility data from various sources. It is recommended to use

this data as a guideline and to perform small-scale solubility tests with the specific batch of DMOG being used.

Solvent	Reported Solubility (mg/mL)	Reported Molar Solubility (mM)	Source
DMSO	60	342.58	TargetMol[1]
>25	Not Specified	NET[2]	
17.51	100	Tocris Bioscience	
>20	Not Specified	Sigma-Aldrich	
125	713.71 (ultrasonication recommended)	MedChemExpress[3]	
35	199.84	Selleck Chemicals[4]	
~30	Not Specified	Cayman Chemical[5]	
Water	17.54	100 (sonication recommended)	TargetMol[1]
17.51	100	Tocris Bioscience	
>30	Not Specified	Sigma-Aldrich	
50	285.49 (ultrasonication recommended)	MedChemExpress[3]	
35	199.84	Selleck Chemicals[6]	
PBS (pH 7.2)	~10	Not Specified	Cayman Chemical[5]

Note: The molecular weight of DMOG is 175.14 g/mol .[1][7]

Experimental Protocols

Protocol 1: Preparation of a DMOG Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of DMOG in DMSO.

Materials:

- **Dimethyloxallylglycine (DMOG)** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipette

Procedure:

- **Weighing DMOG:** Accurately weigh out a desired amount of DMOG powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh 17.51 mg of DMOG.
- **Adding DMSO:** Add the appropriate volume of anhydrous DMSO to the DMOG powder. For 17.51 mg of DMOG, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube or vial and vortex thoroughly until the DMOG is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Protocol 2: Preparation of a DMOG Stock Solution in Water

This protocol describes the preparation of a 50 mM stock solution of DMOG in water. Note that solubility in aqueous solutions can be lower and may require more effort to dissolve.

Materials:

- **Dimethyloxalylglycine (DMOG)** powder
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated pipette

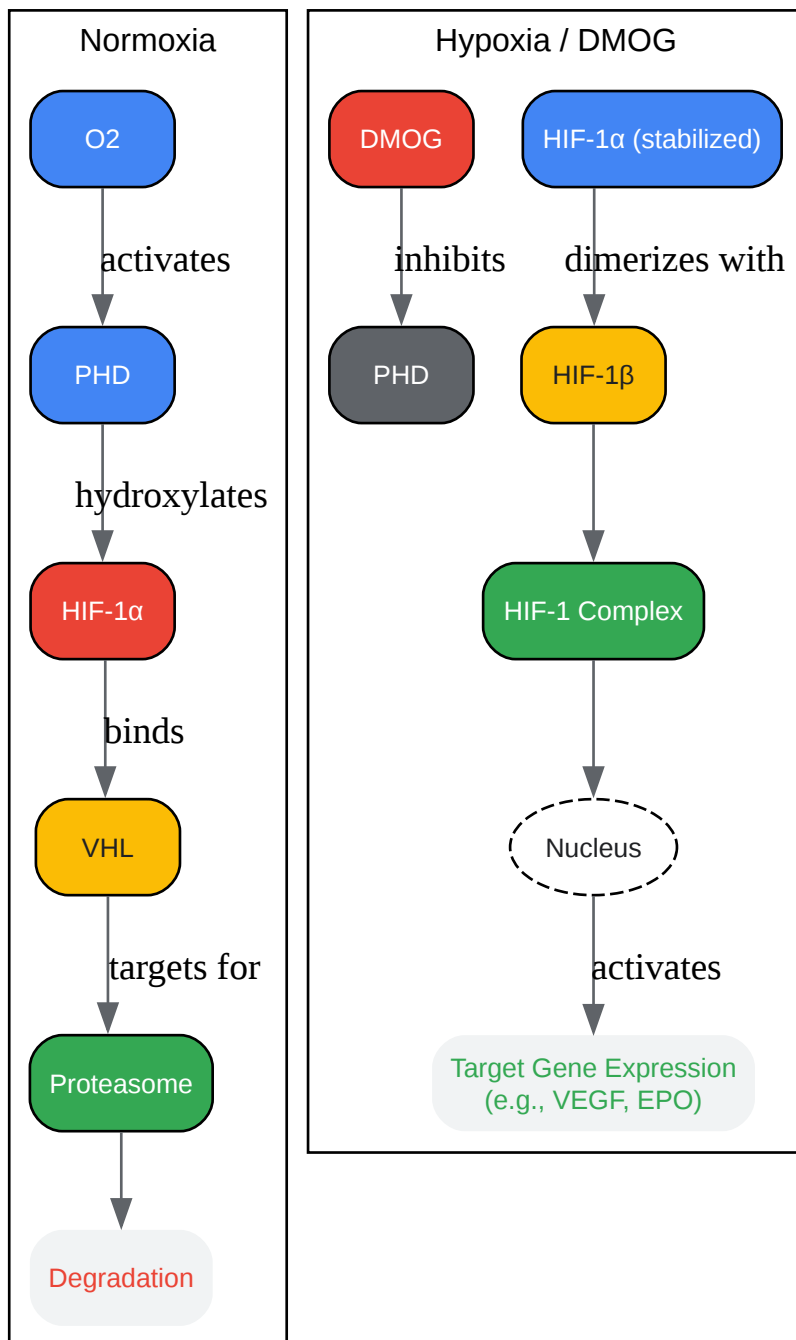
Procedure:

- **Weighing DMOG:** Accurately weigh out the desired amount of DMOG powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh 8.76 mg of DMOG.
- **Adding Water:** Add the appropriate volume of sterile water to the DMOG powder. For 8.76 mg of DMOG, add 1 mL of water.
- **Dissolution:** Tightly cap the tube or vial and vortex vigorously. If the DMOG does not fully dissolve, sonication is recommended to facilitate dissolution.^{[1][3]}
- **Sterilization (Optional):** If required for your application, filter-sterilize the solution using a 0.22 µm syringe filter.
- **Storage:** It is generally recommended to prepare aqueous solutions of DMOG fresh for each experiment. If short-term storage is necessary, store at 4°C for no longer than 24 hours.

Visualizations

DMOG Mechanism of Action: HIF-1α Stabilization

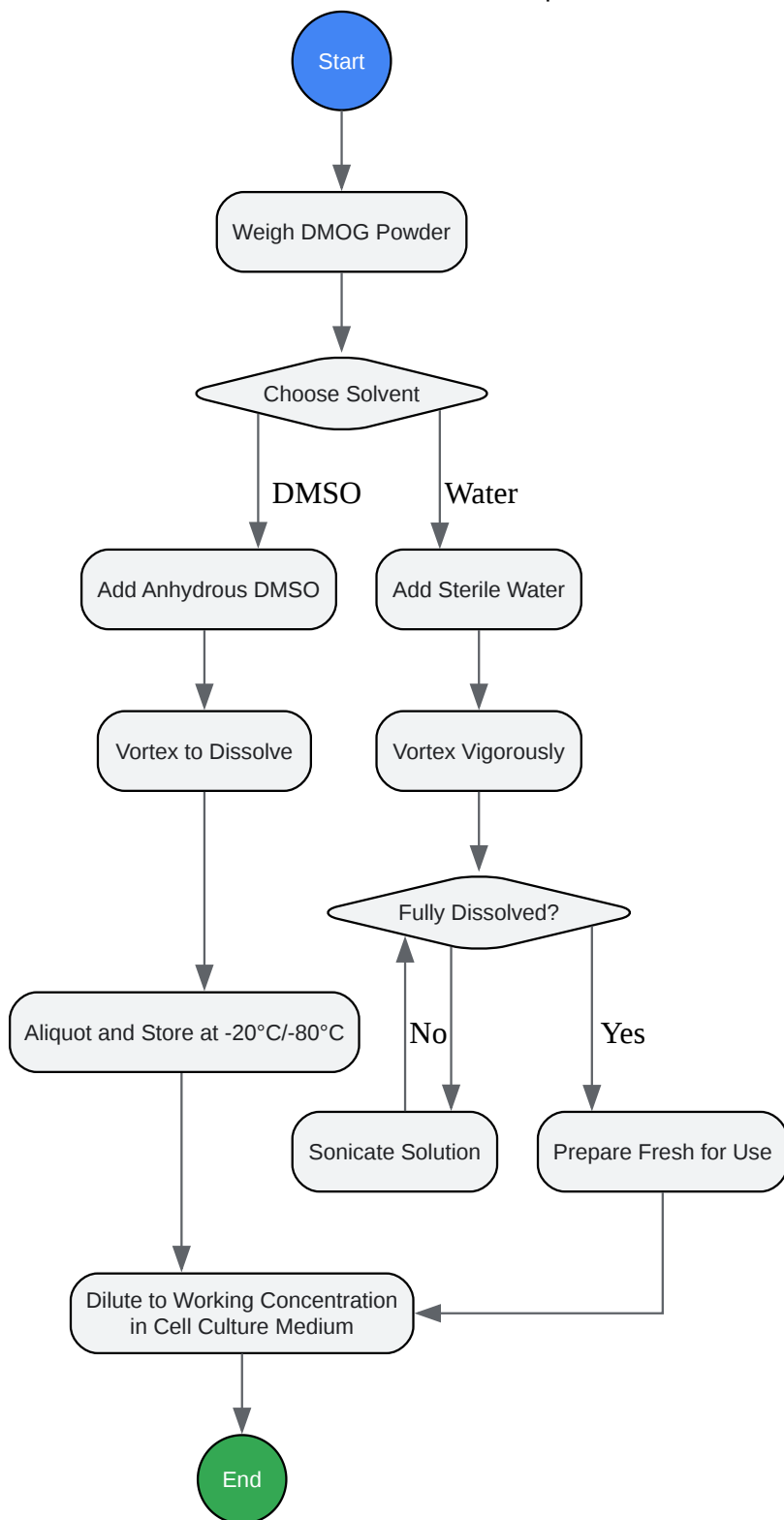
DMOG Signaling Pathway

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Caption: Mechanism of DMOG-induced HIF-1α stabilization.

Experimental Workflow: Preparing a DMOG Working Solution

Workflow for DMOG Solution Preparation



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Caption: General workflow for preparing DMOG solutions.

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- To cite this document: BenchChem. [Application Notes and Protocols: Solubility of Dimethyloxalylglycine (DMOG) in DMSO versus Water]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1670830#solubility-of-dimethyloxalylglycine-in-dms0-versus-water>]

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